

N-Boc-Glycylpyrrolidine: Technical Synthesis & Characterization Guide

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Compound of Interest

Compound Name: 1-(Boc-amino-acetyl)-pyrrolidine

CAS No.: 883554-96-9

Cat. No.: B2458471

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Executive Summary

N-Boc-glycylpyrrolidine (tert-butyl (2-oxo-2-(pyrrolidin-1-yl)ethyl)carbamate) is a critical dipeptide intermediate used in the synthesis of proline-based peptidomimetics and inhibitors for enzymes such as Dipeptidyl Peptidase-4 (DPP-4) and Prolyl Oligopeptidase (POP).[1][2] It serves as the protected precursor to glycylpyrrolidine, a core scaffold found in antidiabetic drugs like Vildagliptin.[2][3]

This guide provides a validated protocol for its synthesis, physicochemical characterization, and application in medicinal chemistry.[2][3]

Chemical Identity & Physicochemical Properties[2][3][4][5][6]

Nomenclature & Identifiers

Property	Detail
IUPAC Name	tert-Butyl (2-oxo-2-(pyrrolidin-1-yl)ethyl)carbamate
Common Names	N-Boc-Gly-pyrrolidide; Boc-Gly-Pyrrolidine
CAS Number	Not widely listed in commercial catalogs; typically synthesized in-house. [1] [2]
SMILES	<chem>CC(C)(C)OC(=O)NCC(=O)N1CCCC1</chem>
Molecular Formula	C ₁₁ H ₂₀ N ₂ O ₃

Quantitative Physical Data

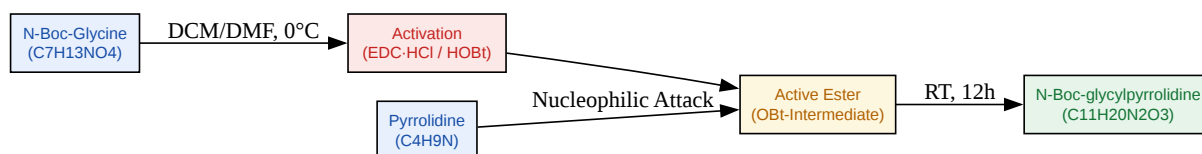
Parameter	Value	Notes
Molecular Weight	228.29 g/mol	Average Mass
Monoisotopic Mass	228.1474 Da	For Mass Spectrometry (HRMS)
Physical State	White to off-white solid	Depends on purification method
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO	Insoluble in water (unless deprotected)
LogP (Predicted)	-0.8 - 1.2	Lipophilic due to Boc/Pyrrolidine

Synthesis & Production Protocol

Context: As this compound is often a custom intermediate, a robust in-house synthesis protocol is required. The following method utilizes standard carbodiimide coupling chemistry, optimized for yield and purity.

Reaction Scheme

The synthesis involves the coupling of N-Boc-Glycine (Carboxylic Acid) with Pyrrolidine (Amine) using EDC/HOBt activation to prevent racemization (though Glycine is achiral, this standardizes the protocol for chiral analogs).[1][2][3]



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Figure 1: Synthesis pathway for N-Boc-glycylpyrrolidine via EDC/HOBt coupling.

Step-by-Step Methodology

Reagents:

- N-Boc-Glycine (1.0 eq)[1][2]
- Pyrrolidine (1.1 eq)[1][3]
- EDC[1][2][3]·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) (1.2 eq)[1][2]
- HOBt (Hydroxybenzotriazole) (1.2 eq)[1][3]
- DIEA (N,N-Diisopropylethylamine) (2.5 eq)[1]
- Solvent: Dichloromethane (DCM) (anhydrous)[1]

Protocol:

- Activation: Dissolve N-Boc-Glycine (1.0 eq) in anhydrous DCM (0.1 M concentration). Add HOBt (1.2 eq) and EDC·HCl (1.2 eq) at 0°C. Stir for 30 minutes to form the active ester.
- Coupling: Add Pyrrolidine (1.1 eq) followed by DIEA (2.5 eq) dropwise.

- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours under nitrogen atmosphere.
- Monitoring: Check reaction progress via TLC (Mobile Phase: 50% EtOAc/Hexanes). The product typically appears at $R_f \sim 0.4$ – 0.5 .^{[2][3]}
- Workup:
 - Dilute with EtOAc.^{[2][3]}
 - Wash sequentially with: 1M HCl (removes unreacted amine/EDC), Sat. NaHCO_3 (removes unreacted acid), and Brine.^{[2][3]}
 - Dry organic layer over MgSO_4 , filter, and concentrate in vacuo.^{[2][3]}
- Purification: If necessary, purify via flash column chromatography (SiO_2 , Gradient: 0 → 50% EtOAc in Hexanes).

Characterization & Quality Control

Verification of the product structure is essential before proceeding to deprotection or biological assays.^{[2][3]}

Nuclear Magnetic Resonance (^1H NMR)

Solvent: CDCl_3 (Chloroform-d) Key Signals:

- δ 7.55–7.48 (br s, 1H): Amide NH (Boc-NH).^{[1][2][3]}
- δ 3.98 (d, 2H): Glycine α -protons ($\text{N-CH}_2\text{-CO}$).^{[1][2][3]} Note: Appears as a doublet due to coupling with NH.^{[1][2][3]}
- δ 3.48–3.40 (m, 4H): Pyrrolidine ring protons adjacent to Nitrogen (N-CH_2 -).^{[1][2][3]}
- δ 1.95–1.85 (m, 4H): Pyrrolidine ring protons ($\text{C-CH}_2\text{-C}$).^{[1][2][3]}
- δ 1.45 (s, 9H): Boc tert-butyl group ($\text{C}(\text{CH}_3)_3$).^{[1][2][3]}

Mass Spectrometry (LC-MS)[1][2][3]

- Method: ESI (Electrospray Ionization), Positive Mode.[2][3]
- Expected Ions:
 - $[M+H]^+$: 229.3 m/z[1][3]
 - $[M+Na]^+$: 251.3 m/z (Sodium adduct is common)[1][3]
 - $[M+H-Boc]^+$: ~129.1 m/z (Fragment indicating loss of Boc group)[1][2][3]

Applications in Drug Development[1][5][7][8]

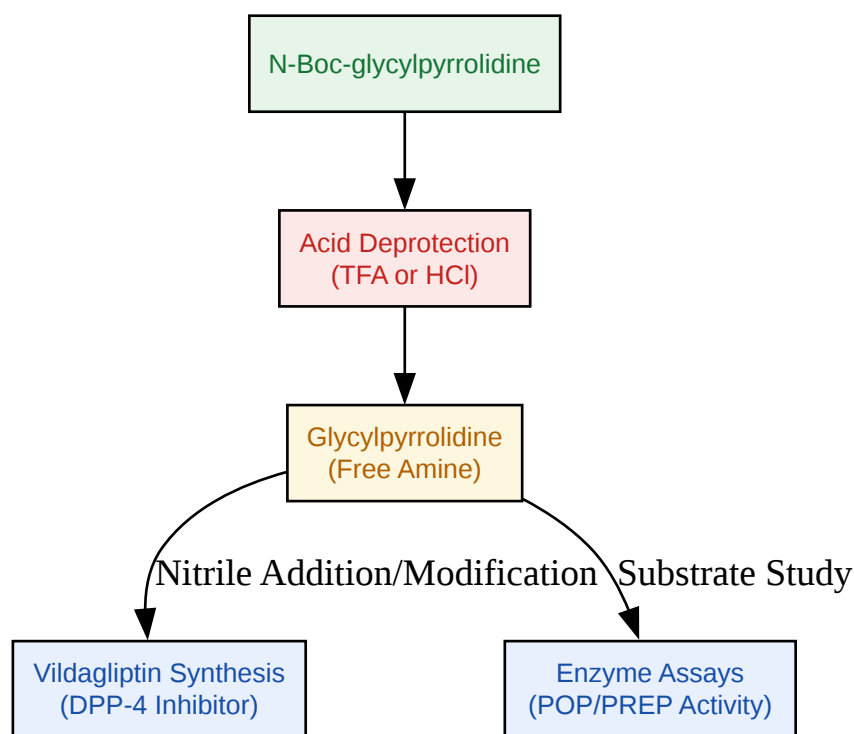
Vildagliptin & DPP-4 Inhibitors

N-Boc-glycylpyrrolidine is the direct precursor to the Gly-Pro core found in DPP-4 inhibitors.[1][2]

- Mechanism: The Boc group is removed (using TFA/DCM or HCl/Dioxane) to yield Glycylpyrrolidine (Gly-Pyrrolidide).[1][2][3]
- Functionalization: In Vildagliptin synthesis, the pyrrolidine ring is substituted with a nitrile group at the 2-position ((S)-1-[N-(3-hydroxy-1-adamantyl)glycyl]pyrrolidine-2-carbonitrile).[1][2] The N-Boc-glycylpyrrolidine structure serves as a simplified model for optimization of the glycine coupling step.[1][2][3]

Prolyl Oligopeptidase (POP) Assays

The deprotected form (Gly-Pyrrolidide) acts as a substrate analog or competitive inhibitor in POP assays, helping researchers map the S1 subsite specificity of the enzyme.[1][2][3]



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Figure 2: Downstream applications of N-Boc-glycylpyrrolidine in medicinal chemistry.

Handling & Stability

- Storage: Store at -20°C in a desiccator. The Boc group is stable to base and mild nucleophiles but sensitive to strong acids.[2][3]
- Stability: Stable in solid form for >1 year. In solution (DCM/DMSO), stable for weeks at 4°C. [2][3]
- Safety: Standard PPE (gloves, goggles) required.[2][3] Avoid inhalation of dust.[2][3]

References

- Preparation of N-Boc-Glycylpyrrolidine:Development of Protein Ligands by Combinatorial Assembly around a Rhenium(V) Core: Application to hCyp-18. (Synthesis protocol and NMR data). [Link](#)[1][3]

- DPP-4 Inhibitor Chemistry: Design and Synthesis of Vildagliptin Intermediates. Journal of Medicinal Chemistry.[2][3] (Contextual grounding for Gly-Pro scaffolds). [Link](#)
- Boc Chemistry Standards: Greene's Protective Groups in Organic Synthesis. Wiley-Interscience.[1][2][3] (Standard protocol for Boc removal and stability). [Link](#)[1][3]

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- To cite this document: BenchChem. [N-Boc-Glycylpyrrolidine: Technical Synthesis & Characterization Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2458471/docs#n-boc-glycylpyrrolidine-technical-synthesis-characterization-guide>]

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